

Application Notes and Protocols: Synthesis of 3-Bromo-5-isoxazolecarboxaldehyde

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Compound of Interest

Compound Name:	3-Bromo-5-isoxazolecarboxaldehyde
Cat. No.:	B112315

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Abstract

This document provides detailed protocols and application notes for the synthesis of **3-Bromo-5-isoxazolecarboxaldehyde**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. The synthesis involves a multi-step process commencing from readily available starting materials. This guide includes comprehensive experimental procedures, data presentation in tabular format for clarity, and visual diagrams of the synthetic workflow and a relevant biological pathway to aid in understanding the potential applications of isoxazole-based compounds.

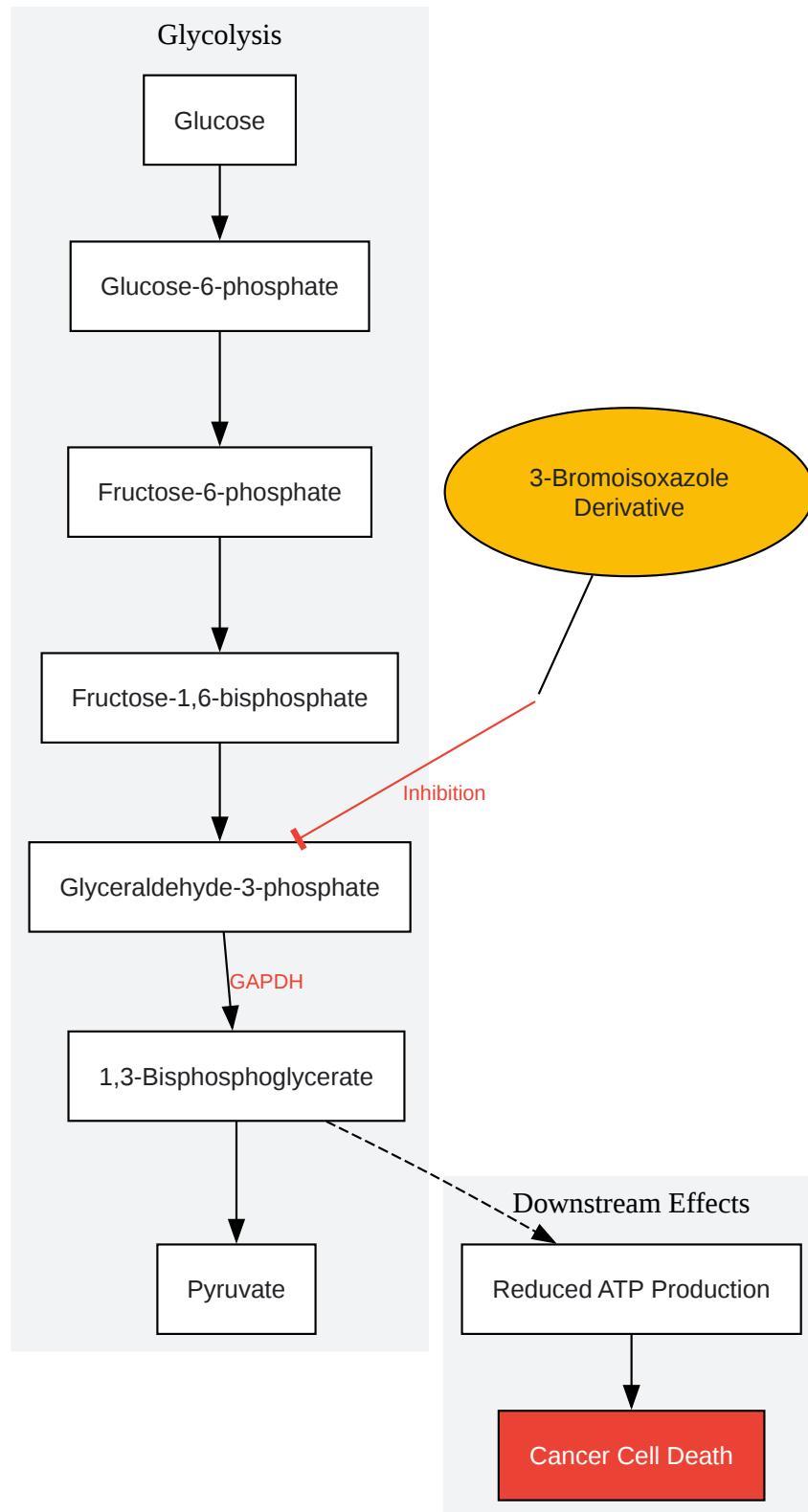
Introduction

3-Bromo-5-isoxazolecarboxaldehyde is a valuable heterocyclic building block in medicinal chemistry and materials science. The isoxazole scaffold is present in numerous biologically active molecules, and the bromo and aldehyde functionalities of this particular derivative offer versatile handles for further chemical modifications. For instance, related 3-bromo-4,5-dihydroisoxazole derivatives have been identified as covalent inhibitors of glyceraldehyde-3-phosphate dehydrogenase (GAPDH), a key enzyme in glycolysis, highlighting the potential of such scaffolds in the development of anticancer agents^[1]. This document outlines a reliable synthetic route to obtain **3-Bromo-5-isoxazolecarboxaldehyde**.

Synthetic Pathway Overview

The proposed synthesis of **3-Bromo-5-isoxazolecarboxaldehyde** proceeds via a two-step sequence starting from 5-methylisoxazole. The initial step involves the bromination of the isoxazole ring at the 3-position, followed by the selective oxidation of the methyl group at the 5-position to the corresponding aldehyde.

Workflow Diagram:



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References

- 1. air.unipr.it [air.unipr.it]
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